

Essential Safety and Logistics for Handling 2-Oxononanal

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **2-Oxononanal**. While a specific Safety Data Sheet (SDS) for **2-Oxononanal** is not readily available, by examining data for structurally similar compounds such as Nonanal and 4-oxo-2-Nonenal-d3, we can establish robust safety protocols. These related compounds are recognized as combustible liquids and irritants, necessitating careful handling to mitigate risks of skin and eye irritation.[1] The following guide provides essential safety and logistical information, including operational and disposal plans, to ensure the safe handling of **2-Oxononanal** in a laboratory setting.

Quantitative Data Summary

The following table summarizes the known physical and chemical properties of **2-Oxononanal**, alongside hazard information inferred from related compounds.



Property	Value	Source
Chemical Identity		
IUPAC Name	2-oxononanal	PubChem[2]
Molecular Formula	C ₉ H ₁₆ O ₂	PubChem[2]
CAS Number	2363-87-3	PubChem[2]
Molecular Weight	156.22 g/mol	PubChem[2]
Physical Properties		
Appearance	Yellow Liquid (inferred)	Fisher Scientific[3]
Boiling Point	193 - 194 °C (for 2-Nonanol)	Fisher Scientific[3]
Flash Point	82 °C (for 2-Nonanol)	Fisher Scientific[3]
Hazard Information (Inferred)		
GHS Classification	Flammable Liquid, Skin Irritant, Eye Irritant, Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)	M&U International[1]
Signal Word	Warning	M&U International[1]
Hazard Statements	H227: Combustible liquidH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation	M&U International[1]

Personal Protective Equipment (PPE)

A comprehensive hazard assessment is crucial for selecting the appropriate PPE.[4] Based on the hazards associated with similar aldehydes, the following PPE is mandatory when handling **2-Oxononanal**:



- Eye and Face Protection: Chemical safety goggles are required to protect against splashes.
 [4] A face shield should be worn in conjunction with goggles when there is a higher risk of splashing.
- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile or neoprene, are essential to prevent skin contact. Gloves should be inspected before each use and replaced regularly, or immediately if contaminated or damaged. Double-gloving is recommended for enhanced protection.
 - Lab Coat: A flame-resistant lab coat or a chemical-resistant apron worn over a lab coat should be used to protect from splashes and spills.
- Respiratory Protection: Work with 2-Oxononanal should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of vapors.[4] If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSHapproved respirator may be necessary.[4]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is vital for minimizing exposure and ensuring a safe working environment.

- Preparation:
 - Ensure that a chemical fume hood is operational and available.
 - Verify that an eyewash station and safety shower are accessible and unobstructed.
 - Gather all necessary materials, including 2-Oxononanal, solvents, reaction vessels, and waste containers, and place them within the fume hood.
 - Don the appropriate PPE as outlined above.
- Handling and Use:
 - Conduct all manipulations of 2-Oxononanal within the chemical fume hood.



- Avoid direct contact with skin and eyes.
- Keep containers of 2-Oxononanal tightly closed when not in use to prevent the release of vapors.
- Use the smallest quantity of the chemical necessary for the experiment.
- Keep away from heat, sparks, and open flames.[1]
- Spill Management:
 - In the event of a small spill within the fume hood, absorb the material with an inert absorbent (e.g., vermiculite, sand).
 - Collect the contaminated absorbent material into a designated hazardous waste container.
 - For larger spills, evacuate the area and follow your institution's emergency procedures.

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **2-Oxononanal** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing 2-Oxononanal, including unused product, reaction byproducts, and contaminated materials (e.g., gloves, absorbent pads), in a designated hazardous waste container.
 - The container must be compatible with the chemical, properly sealed, and clearly labeled with the words "Hazardous Waste" and the full chemical name.[5]
 - Do not mix 2-Oxononanal waste with other incompatible waste streams.
- Waste Storage:
 - Store the hazardous waste container in a designated, well-ventilated, and secure satellite accumulation area.

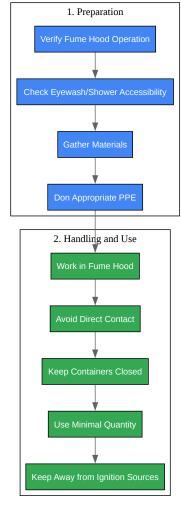


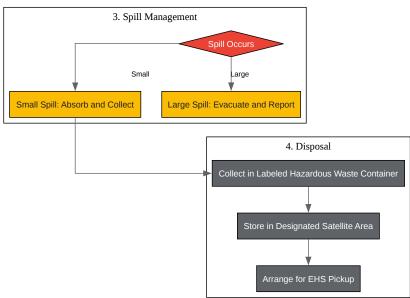


- The storage area should be away from ignition sources and incompatible materials.
- Final Disposal:
 - Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Never dispose of **2-Oxononanal** down the drain or in the regular trash.[6]

Workflow for Safe Handling and Disposal of 2-Oxononanal







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Caption: Workflow for the safe handling and disposal of **2-Oxononanal**.



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